

# Spectroscopic Data for N-Trimethylsilylphthalimide Not Readily Available in Public Databases

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## Compound of Interest

Compound Name: *N*-Trimethylsilylphthalimide

Cat. No.: B081804

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A comprehensive search for the spectroscopic data (NMR, IR, MS) of **N-Trimethylsilylphthalimide** (CAS Number: 10416-67-8) has revealed a significant lack of publicly available, detailed experimental spectra and corresponding data sets. While the chemical structure and basic properties are documented in various chemical supplier databases, the specific quantitative spectroscopic data required for an in-depth technical guide is not present in the readily accessible scientific literature or spectral databases searched.

Commercial listings for **N-Trimethylsilylphthalimide** from several chemical suppliers were identified; however, these sources do not provide analytical data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, FT-IR, or mass spectra. Some suppliers explicitly state that they do not collect analytical data for this particular compound.

Searches of scientific literature databases for publications detailing the synthesis and characterization of **N-Trimethylsilylphthalimide** also did not yield the specific spectroscopic data required. While numerous studies on other phthalimide derivatives are available, providing insights into the general expected spectral features, this information is not a substitute for the actual experimental data of the target compound.

Due to the absence of this fundamental data, it is not possible to fulfill the request for an in-depth technical guide that includes:

- Quantitative Data Presentation: Tables summarizing specific chemical shifts ( $\delta$ ) for  $^1\text{H}$  and  $^{13}\text{C}$  NMR, absorption frequencies ( $\text{cm}^{-1}$ ) for IR, and mass-to-charge ratios ( $m/z$ ) for MS.
- Detailed Experimental Protocols: Specific methodologies used to obtain the spectra for **N-Trimethylsilylphthalimide**.
- Mandatory Visualizations: Diagrams of signaling pathways or fragmentation patterns based on the specific data for this compound.

A general overview of the expected spectroscopic features can be postulated based on the known chemical structure of **N-Trimethylsilylphthalimide**, which contains a phthalimide core and a trimethylsilyl group. For instance, in an IR spectrum, one would anticipate strong carbonyl ( $\text{C}=\text{O}$ ) stretching bands characteristic of the imide group, as well as signals corresponding to the aromatic ring and Si-C bonds. Similarly, a  $^1\text{H}$  NMR spectrum would be expected to show signals for the aromatic protons of the phthalimide ring and a prominent singlet for the nine equivalent protons of the trimethylsilyl group. A mass spectrum would likely show the molecular ion peak and characteristic fragmentation patterns involving the loss of methyl groups or cleavage of the N-Si bond.

However, without the actual experimental data, any further detailed analysis or generation of the requested technical guide would be speculative and would not meet the requirements of a scientific or research audience. Further investigation into proprietary databases or direct experimental analysis would be necessary to obtain the requisite spectroscopic information for **N-Trimethylsilylphthalimide**.

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